

Thermochemical Profile of 3-Ethyl-1-hexene: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-1-hexene

CAS No.: 3404-58-8

Cat. No.: B15801491

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This technical guide provides a comprehensive overview of the available thermochemical data for **3-Ethyl-1-hexene** (CAS: 3404-58-8), a C8 olefin of interest in various chemical syntheses. The document summarizes key quantitative data, outlines detailed experimental protocols for the determination of these properties, and includes a visualization of a potential synthetic pathway.

Core Thermochemical Data

The following tables provide a summary of the known thermochemical properties of **3-Ethyl-1-hexene**. It is important to note that while experimental data is available for some properties, others are derived from computational methods.

Table 1: Enthalpy and Gibbs Free Energy of Formation

Property	Value	Units	Source	Method
Enthalpy of Formation (hf)	-88.30	kJ/mol	Cheméo[1]	Joback Method (Computational)
Standard Gibbs Free Energy of Formation (gf)	101.88	kJ/mol	Cheméo[1]	Joback Method (Computational)

Table 2: Thermodynamic Properties of Phase Change

Property	Value	Units	Source	Method
Enthalpy of Vaporization (hvap)	38.50	kJ/mol	NIST Webbook[2][3]	Experimental
Enthalpy of Fusion (hfus)	11.67	kJ/mol	Cheméo[1]	Joback Method (Computational)

Table 3: Heat Capacity and Other Physical Properties

Property	Value	Units	Temperature (K)	Source	Method
Ideal Gas Heat Capacity (cpg)	217.60	J/mol·K	378.68	Cheméo[1]	Joback Method (Computational)
	230.47	J/mol·K	407.12	Cheméo[1]	Joback Method (Computational)
	242.84	J/mol·K	435.56	Cheméo[1]	Joback Method (Computational)
	254.71	J/mol·K	464.00	Cheméo[1]	Joback Method (Computational)
	266.10	J/mol·K	492.44	Cheméo[1]	Joback Method (Computational)
	277.03	J/mol·K	520.88	Cheméo[1]	Joback Method (Computational)
	287.50	J/mol·K	549.32	Cheméo[1]	Joback Method (Computational)
Normal Boiling Point (tb)	378.68	K	N/A	Cheméo[1]	Joback Method

						(Computational)
Normal						Joback
Melting Point	163.16	K	N/A	Cheméo[1]		Method
(tf)						(Computational)

Experimental Protocols

While specific experimental determinations for all thermochemical properties of **3-Ethyl-1-hexene** are not readily available in the literature, this section details the standard methodologies that would be employed for their measurement.

Determination of the Enthalpy of Formation ($\Delta_f H^\circ$) by Bomb Calorimetry

The standard enthalpy of formation of a volatile organic compound like **3-Ethyl-1-hexene** is typically determined indirectly from its enthalpy of combustion, measured using a bomb calorimeter.

Principle: A known mass of the substance is completely combusted in a constant-volume container (the "bomb") filled with excess oxygen under pressure. The heat released by the combustion reaction is absorbed by the surrounding water bath, and the resulting temperature change is measured.

Apparatus:

- Parr-type bomb calorimeter
- High-precision thermometer (e.g., Beckmann thermometer or a digital equivalent)
- Oxygen cylinder with pressure regulator
- Pellet press (for solid samples, not required for liquids)
- Fuse wire (typically platinum or a nickel-chromium alloy)

- Crucible (platinum or quartz)
- Analytical balance

Procedure:

- Calibration: The heat capacity of the calorimeter system (C_{cal}) is first determined by combusting a known mass of a standard substance with a precisely known heat of combustion, such as benzoic acid.
- Sample Preparation: A precisely weighed sample of **3-Ethyl-1-hexene** (typically encapsulated in a gelatin capsule for volatile liquids to prevent evaporation) is placed in the crucible. A fuse wire of known mass and length is connected to the electrodes of the bomb head, with the wire in contact with the sample.
- Assembly and Pressurization: The bomb is sealed and purged with a small amount of oxygen to remove atmospheric nitrogen. It is then filled with pure oxygen to a pressure of approximately 30 atm.
- Calorimetry: The pressurized bomb is submerged in a known volume of water in the calorimeter's insulated bucket. The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- Ignition and Data Acquisition: The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- Corrections: The raw temperature change is corrected for heat exchange with the surroundings. Corrections are also made for the heat released by the combustion of the fuse wire and any side reactions, such as the formation of nitric acid from residual nitrogen.
- Calculation: The heat of combustion at constant volume (ΔU_{comb}) is calculated. This is then converted to the enthalpy of combustion at constant pressure (ΔH_{comb}), and finally, the standard enthalpy of formation is calculated using Hess's Law.

Determination of Heat Capacity (C_p) by Differential Scanning Calorimetry (DSC)

The specific heat capacity of liquid **3-Ethyl-1-hexene** can be determined using Differential Scanning Calorimetry (DSC) in accordance with methods such as ASTM E1269.[4][5]

Principle: DSC measures the difference in heat flow between a sample and a reference material as a function of temperature. By comparing the heat flow required to raise the temperature of the sample to that of a standard with a known heat capacity (e.g., sapphire), the heat capacity of the sample can be determined.

Apparatus:

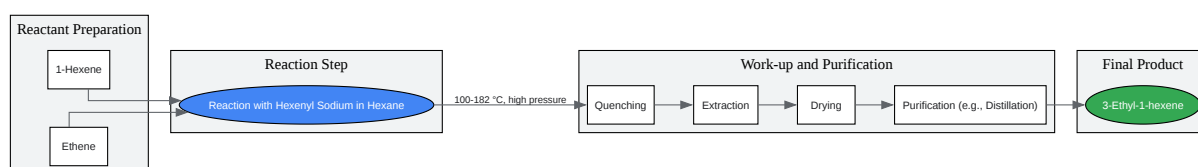
- Differential Scanning Calorimeter (DSC)
- Hermetically sealed sample pans (e.g., aluminum)
- A sapphire standard for calibration
- Analytical balance

Procedure:

- Baseline Correction: An initial DSC run is performed with two empty sample pans to establish the baseline heat flow of the instrument.
- Calibration: A precisely weighed sapphire standard is placed in the sample pan, and a DSC scan is performed over the desired temperature range at a constant heating rate (e.g., 20 °C/min).[4]
- Sample Analysis: The sapphire standard is replaced with a precisely weighed sample of **3-Ethyl-1-hexene** in a hermetically sealed pan, and the DSC scan is repeated under the same conditions as the calibration run.
- Calculation: The heat capacity of the sample at a given temperature is calculated by comparing the heat flow to the sample with the heat flow to the sapphire standard at that same temperature, taking into account the masses of the sample and the standard.

Synthesis of 3-Ethyl-1-hexene

A potential laboratory-scale synthesis of **3-Ethyl-1-hexene** has been reported, which can be visualized as a multi-step process.[6] The following diagram illustrates the logical workflow for such a synthesis.



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Caption: A logical workflow for the synthesis of **3-Ethyl-1-hexene**.

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